

# Thermodynamic Properties of 1,4-Cyclohexanedione: An In-depth Technical Guide

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## Compound of Interest

Compound Name: 1,4-Cyclohexanedione

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## Introduction

**1,4-Cyclohexanedione** (CAS No. 637-88-7), a cyclic diketone, is a pivotal intermediate in organic synthesis, finding applications in the preparation of pharmaceuticals, agrochemicals, and specialty polymers. Its symmetric structure, featuring two carbonyl groups at positions 1 and 4 of a cyclohexane ring, dictates its chemical reactivity and physical properties. A thorough understanding of its thermodynamic characteristics is crucial for process optimization, reaction modeling, and ensuring safety in its handling and application. This technical guide provides a comprehensive overview of the key thermodynamic properties of **1,4-cyclohexanedione**, detailed experimental methodologies for their determination, and a summary of relevant data.

## Core Thermodynamic Data

The thermodynamic properties of **1,4-cyclohexanedione** have been determined through various experimental and computational methods. The following tables summarize the key quantitative data available in the literature.

### Table 1: Physical and Molar Properties

Property	Value	Unit	Reference(s)
Molecular Formula	C <sub>6</sub> H <sub>8</sub> O <sub>2</sub>	-	[1]
Molar Mass	112.13	g·mol <sup>-1</sup>	[2]
Appearance	White to slightly yellow crystalline solid	-	
Melting Point	77 - 78.5	°C	[2]
Boiling Point	130 - 133 (at 20 mmHg)	°C	[2]
Density	1.127	g·cm <sup>-3</sup>	

**Table 2: Enthalpic and Entropic Properties**

Property	Value	Unit	Reference(s)
Standard Molar Enthalpy of Formation (solid, Δ <sub>f</sub> H°solid)	-407.6 ± 1.0	kJ·mol <sup>-1</sup>	[3]
Standard Molar Enthalpy of Combustion (solid, Δ <sub>c</sub> H°solid)	-3096.8 ± 0.6	kJ·mol <sup>-1</sup>	[3]
Molar Heat of Vaporization (Δ <sub>vap</sub> H)	46.3	kJ·mol <sup>-1</sup>	
Standard Molar Enthalpy of Sublimation (Δ <sub>sub</sub> H°)	75.0 ± 1.0	kJ·mol <sup>-1</sup>	[3]
Molar Enthalpy of Fusion (Δ <sub>fus</sub> H)	11.26	kJ·mol <sup>-1</sup>	[3]
Molar Entropy of Fusion (Δ <sub>fus</sub> S)	19.09	J·mol <sup>-1</sup> ·K <sup>-1</sup>	[3]

**Table 3: Other Thermodynamic and Physical Properties**

Property	Value	Unit	Temperature (°C)	Reference(s)
Vapor Pressure	0.081	mmHg	25	
Constant Pressure Heat Capacity (solid, Cp,solid)	161.4	J·mol <sup>-1</sup> ·K <sup>-1</sup>	26.85	[3]

## Experimental Protocols

The determination of the thermodynamic properties of **1,4-cyclohexanedione** relies on established experimental techniques. Below are detailed methodologies for key experiments.

## Synthesis of 1,4-Cyclohexanedione

**1,4-Cyclohexanedione** can be synthesized from the self-condensation of diethyl succinate.[4]

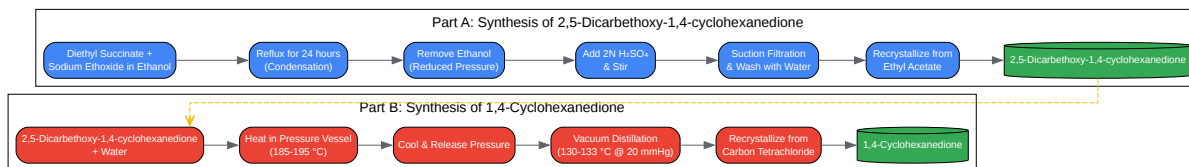
### Part A: Synthesis of 2,5-Dicarbethoxy-1,4-cyclohexanedione

- **Preparation of Sodium Ethoxide:** In a 3-liter, three-necked, round-bottomed flask equipped with a reflux condenser, add 900 ml of absolute ethanol. Gradually add 92 g of sodium in small pieces. Heat the mixture under reflux for 3-4 hours to complete the reaction.
- **Condensation Reaction:** To the hot sodium ethoxide solution, add 348.4 g of diethyl succinate in one portion. An exothermic reaction will occur. Heat the mixture under reflux for 24 hours. A precipitate will form almost immediately.
- **Isolation and Purification:** After 24 hours, remove the ethanol under reduced pressure. To the warm residue, add 2 liters of 2N sulfuric acid and stir vigorously for 3-4 hours. Collect the solid product by suction filtration and wash it with water. The air-dried product is recrystallized from hot ethyl acetate to yield 2,5-dicarbethoxy-**1,4-cyclohexanedione**.

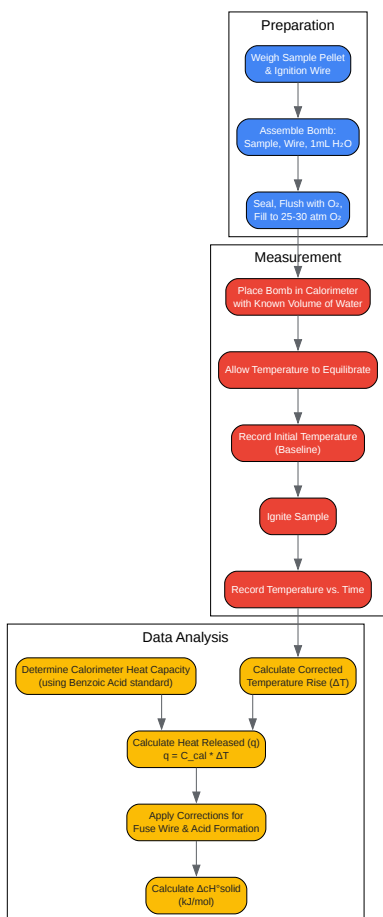
### Part B: Hydrolysis and Decarboxylation to 1,4-Cyclohexanedione

- Hydrolysis: Place 170 g of purified 2,5-dicarbethoxy-**1,4-cyclohexanedione** and 170 ml of water in a glass liner of a steel pressure vessel. Seal the vessel and heat it to 185–195 °C for 10–15 minutes.
- Workup and Distillation: Cool the reaction vessel in an ice-water bath and carefully release the pressure. Transfer the resulting liquid to a distillation flask. Remove most of the water and ethanol under reduced pressure.
- Purification: Distill the residue under reduced pressure (130–133 °C at 20 mmHg) to obtain **1,4-cyclohexanedione**, which solidifies upon cooling.<sup>[4]</sup> The product can be further purified by recrystallization from carbon tetrachloride.<sup>[4]</sup>

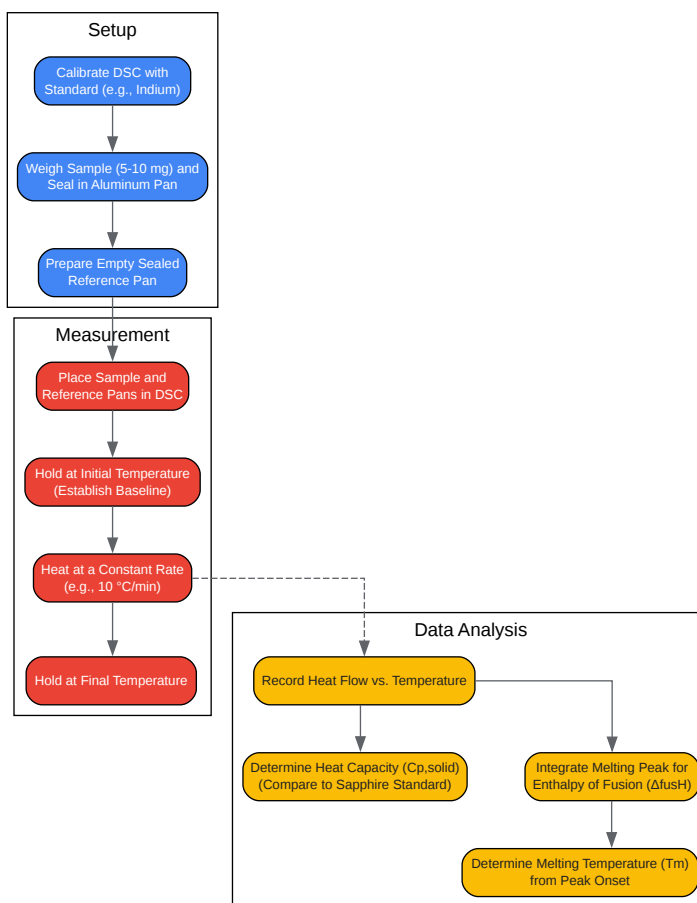
## Synthesis of 1,4-Cyclohexanedione



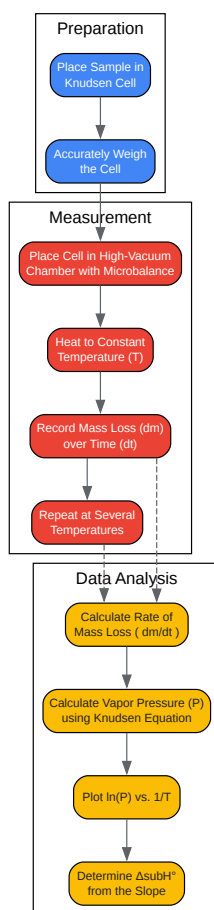
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## Differential Scanning Calorimetry (DSC) Workflow



Knudsen Effusion Method Workflow



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## References

- 1. 1,4-Cyclohexanedione | C<sub>6</sub>H<sub>8</sub>O<sub>2</sub> | CID 12511 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1,4-Cyclohexanedione - Wikipedia [en.wikipedia.org]
- 3. 1,4-Cyclohexanedione [webbook.nist.gov]
- 4. Organic Syntheses Procedure [orgsyn.org]

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